

Personal protective equipment for handling 2-Bromo-4-butanolide

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Compound of Interest

Compound Name: 2-Bromo-4-butanolide

Cat. No.: B017668

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Essential Safety and Handling Guide for 2-Bromo-4-butanolide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-4-butanolide** (CAS No. 5061-21-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-butanolide is classified as a substance that causes skin, eye, and respiratory irritation. It is imperative to use appropriate personal protective equipment (PPE) to prevent exposure.

Summary of Required Personal Protective Equipment

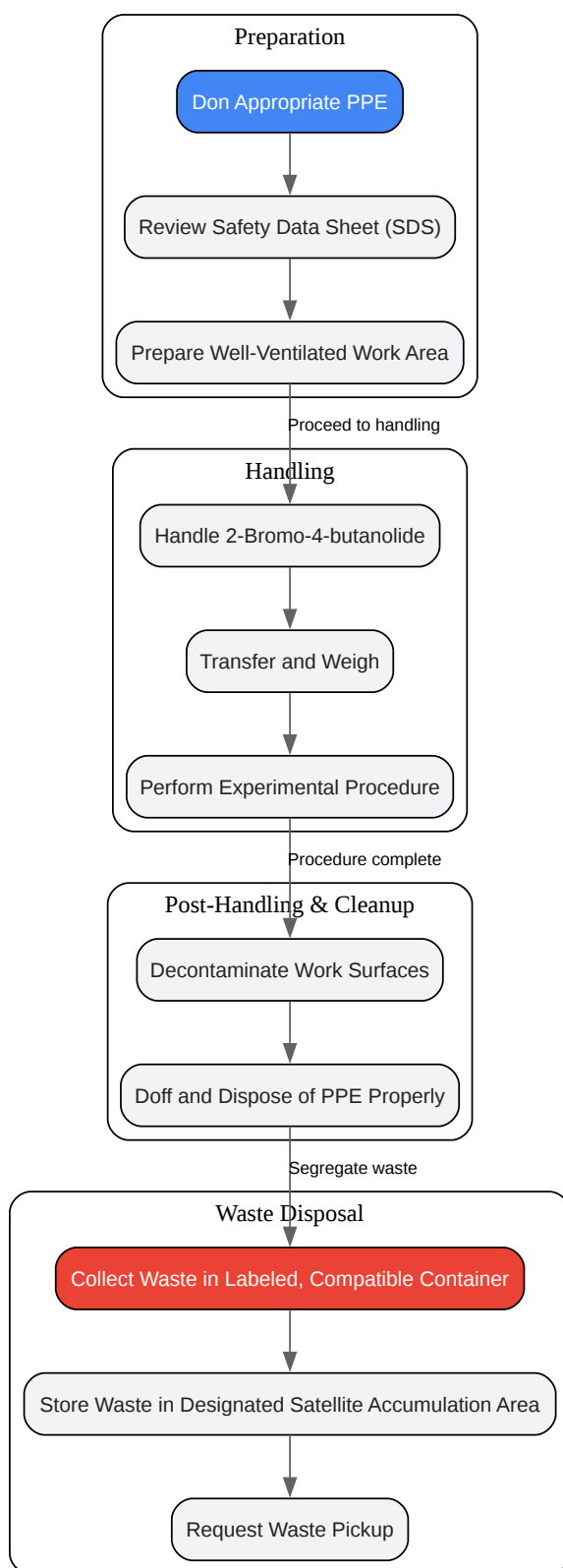
| PPE Category | Minimum Requirement | Recommended Specifications |
|--------------------------|-------------------------------|---|
| Hand Protection | Chemical-resistant gloves | Nitrile or Neoprene gloves. For extended contact, consider Butyl rubber gloves. [1] [2] [3] [4] [5] |
| Eye Protection | Chemical safety goggles | Snug-fitting goggles providing a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a splash hazard. |
| Skin and Body Protection | Laboratory coat | A standard laboratory coat should be worn. For operations with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended. |
| Respiratory Protection | Use in a well-ventilated area | For operations that may generate vapors or aerosols, such as heating or creating solutions, a respirator is required. [6] See the table below for specific recommendations. |

Respiratory Protection Guidelines

| Condition | Respirator Type | Assigned Protection Factor (APF) |
|--|--|---|
| Handling small quantities in a certified chemical fume hood | Not typically required | N/A |
| Potential for aerosol/vapor generation (e.g., heating, sonicating) | Air-purifying respirator with organic vapor cartridges | 10 (Half-mask) or 50 (Full-face)[7][8] |
| Spill cleanup | Air-purifying respirator with organic vapor cartridges and P95 particulate filters | 10 (Half-mask) or 50 (Full-face)[9][10] |
| Unknown concentrations or emergency situations | Supplied-Air Respirator (SAR) or Self-Contained Breathing Apparatus (SCBA) | >50 |

Operational Plan for Safe Handling

A systematic approach is crucial when working with **2-Bromo-4-butanolide**. The following workflow outlines the key steps from preparation to disposal.



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Caption: Workflow for Safe Handling of **2-Bromo-4-butanolide**

Disposal Plan

As a halogenated organic compound, **2-Bromo-4-butanolide** and any materials contaminated with it must be disposed of as hazardous waste.^{[11][12]} Improper disposal, such as pouring down the drain, is prohibited.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all liquid waste containing **2-Bromo-4-butanolide** in a designated, leak-proof, and chemically compatible container. The container should be clearly labeled "Hazardous Waste: Halogenated Organic Compounds" and list **2-Bromo-4-butanolide** as a constituent.^[13]
 - Solid waste, such as contaminated gloves, paper towels, and pipette tips, should be collected in a separate, clearly labeled, sealed plastic bag or container.
- Waste Storage:
 - Keep waste containers tightly closed except when adding waste.
 - Store waste containers in a designated and properly segregated satellite accumulation area within the laboratory.
 - Ensure that incompatible waste streams are not stored together. **2-Bromo-4-butanolide** is incompatible with strong bases and reducing agents.^[14]
- Waste Pickup:
 - Once the waste container is full or is no longer being added to, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Complete all necessary waste pickup forms as required by your institution.

Emergency Procedures

Spill Response:

- Small Spills (manageable by trained lab personnel):
 - Evacuate non-essential personnel from the immediate area.
 - Wear the appropriate PPE, including respiratory protection.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - If safe to do so, close the laboratory doors to contain vapors.
 - Contact your institution's emergency response team or EHS.[\[11\]](#)

Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[14\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

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